

What are the chemical properties of Di-2-thienylglycolic acid?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Di-2-thienylglycolic acid*

Cat. No.: *B043172*

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An In-depth Technical Guide to the Chemical Properties of **Di-2-thienylglycolic Acid**

Introduction

Di-2-thienylglycolic acid, also known by its IUPAC name 2-hydroxy-2,2-dithiophen-2-ylacetic acid, is a specialized organic compound of significant interest in pharmaceutical synthesis.^{[1][2]} Its structure, featuring two thiophene rings attached to a central glycolic acid core, is fundamental to its chemical reactivity and utility.^[3] This technical guide provides a comprehensive overview of the chemical properties, synthesis, and biological relevance of **Di-2-thienylglycolic acid**, tailored for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Di-2-thienylglycolic acid is a solid, light-sensitive compound that ranges in color from light grey to black.^[4] It is sparingly soluble in dimethyl sulfoxide (DMSO) and slightly soluble in methanol with sonication.^[4] For optimal stability, it should be stored in a dark, dry place at room temperature.^[4]

Quantitative Data Summary

The key physicochemical properties of **Di-2-thienylglycolic acid** are summarized in the table below for easy reference and comparison.

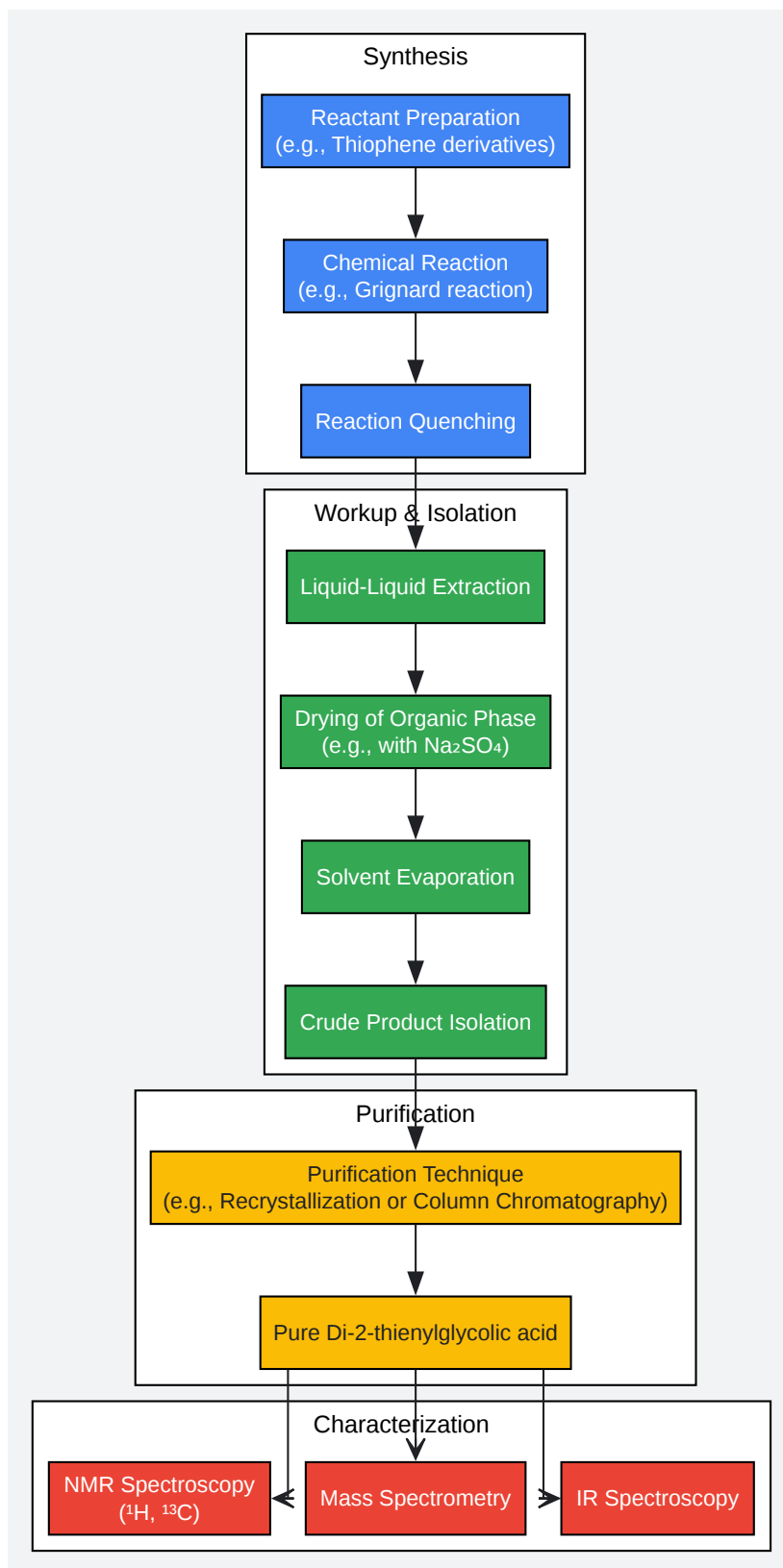
Property	Value	Source
IUPAC Name	2-hydroxy-2,2-dithiophen-2-ylacetic acid	[1][2]
CAS Number	4746-63-8	[1][3][4][5][6]
Molecular Formula	C ₁₀ H ₈ O ₃ S ₂	[1][4][5][7]
Molecular Weight	240.29 g/mol	[4]
Melting Point	93 °C	[4]
Boiling Point	436.5 ± 40.0 °C (Predicted)	[4]
Density	1.527 ± 0.06 g/cm ³ (Predicted)	[4]
pKa	2.79 ± 0.25 (Predicted)	[4]
Appearance	Light Grey to Black Solid	[4]

Experimental Protocols and Synthesis

Di-2-thienylglycolic acid is a crucial intermediate in the synthesis of Tiotropium bromide, a long-acting anticholinergic bronchodilator.[3] The general workflow for its synthesis and subsequent characterization involves several key stages, from the initial reaction to purification and structural elucidation.

General Synthetic Workflow

The synthesis of **Di-2-thienylglycolic acid** typically involves the reaction of appropriate thiophene derivatives. A generalized workflow for its laboratory-scale synthesis and purification is outlined below.



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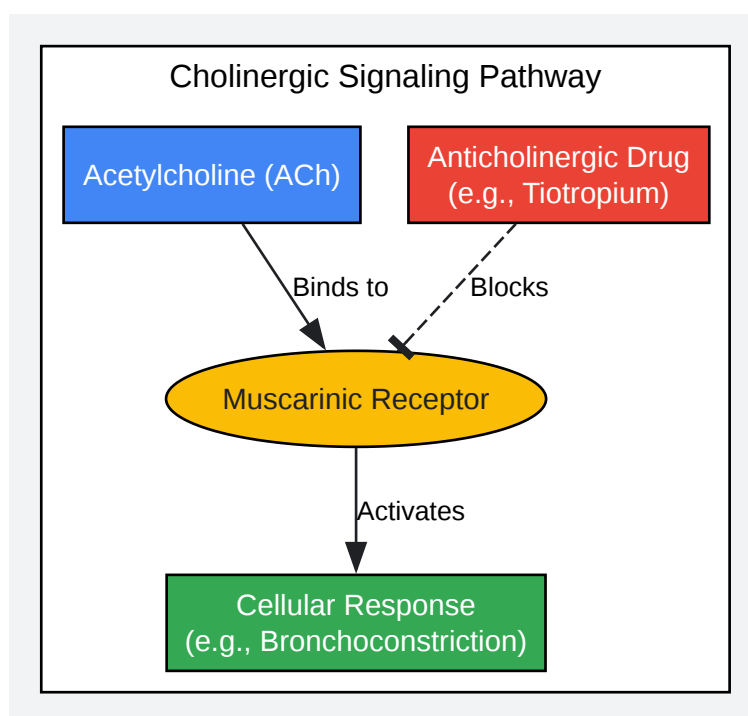
Caption: Generalized workflow for the synthesis and characterization of **Di-2-thienylglycolic acid**.

Biological Significance and Signaling Pathways

The primary pharmacological relevance of **Di-2-thienylglycolic acid** stems from its role as a key precursor to Tiotropium.[3] Tiotropium is an anticholinergic agent that functions by blocking muscarinic acetylcholine receptors. This action inhibits the effects of acetylcholine, a neurotransmitter, leading to bronchodilation.

Anticholinergic Mechanism of Action

The diagram below illustrates the general signaling pathway affected by anticholinergic drugs derived from **Di-2-thienylglycolic acid**.



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Caption: Simplified diagram of an anticholinergic drug's mechanism of action.

Conclusion

Di-2-thienylglycolic acid is a compound with well-defined chemical properties that serves as a vital building block in the pharmaceutical industry. Its synthesis, while requiring standard organic chemistry techniques, leads to a precursor for potent anticholinergic drugs.

Understanding its chemical characteristics and its role in the synthesis of pharmacologically active molecules is essential for researchers and professionals in the field of drug development. The data and diagrams presented in this guide offer a foundational understanding for further investigation and application of this important chemical entity.

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- To cite this document: BenchChem. [What are the chemical properties of Di-2-thienylglycolic acid?]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b043172#what-are-the-chemical-properties-of-di-2-thienylglycolic-acid>]

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